

Navigating the Disposal of Industrial Compounds: A Guide to BO-1165

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BO-1165

Cat. No.: B1667344

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The identifier "**BO-1165**" does not correspond to a standard chemical entity. It is likely a partial or internal designation for one of two commercial products: MICROPOSIT™ REMOVER 1165 or VORAMER™ MR 1165R Isocyanate. This guide provides essential safety, handling, and disposal procedures for both substances, tailored for researchers, scientists, and drug development professionals.

Section 1: MICROPOSIT™ REMOVER 1165

MICROPOSIT™ REMOVER 1165 is a solution of organic compounds, primarily composed of 1-methyl-2-pyrrolidinone (90-99%). It is a combustible liquid that can cause skin and serious eye irritation.^[1]

Safety and Handling Precautions

Proper handling of MICROPOSIT™ REMOVER 1165 is crucial to ensure personnel safety. The following is a summary of key safety measures.

Precautionary Statement	Description
Prevention	Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. Keep away from heat, sparks, open flames, and hot surfaces. Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, eye protection, and face protection.[1]
Response	If on skin: Wash with plenty of soap and water. If inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If skin or eye irritation persists, get medical advice/attention. Take off contaminated clothing and wash before reuse.[1]
Storage	Store in a well-ventilated place. Keep the container tightly closed and cool. Store locked up.[1]
Fire Fighting	In case of fire, use dry sand, dry chemical, or alcohol-resistant foam for extinction.[1]

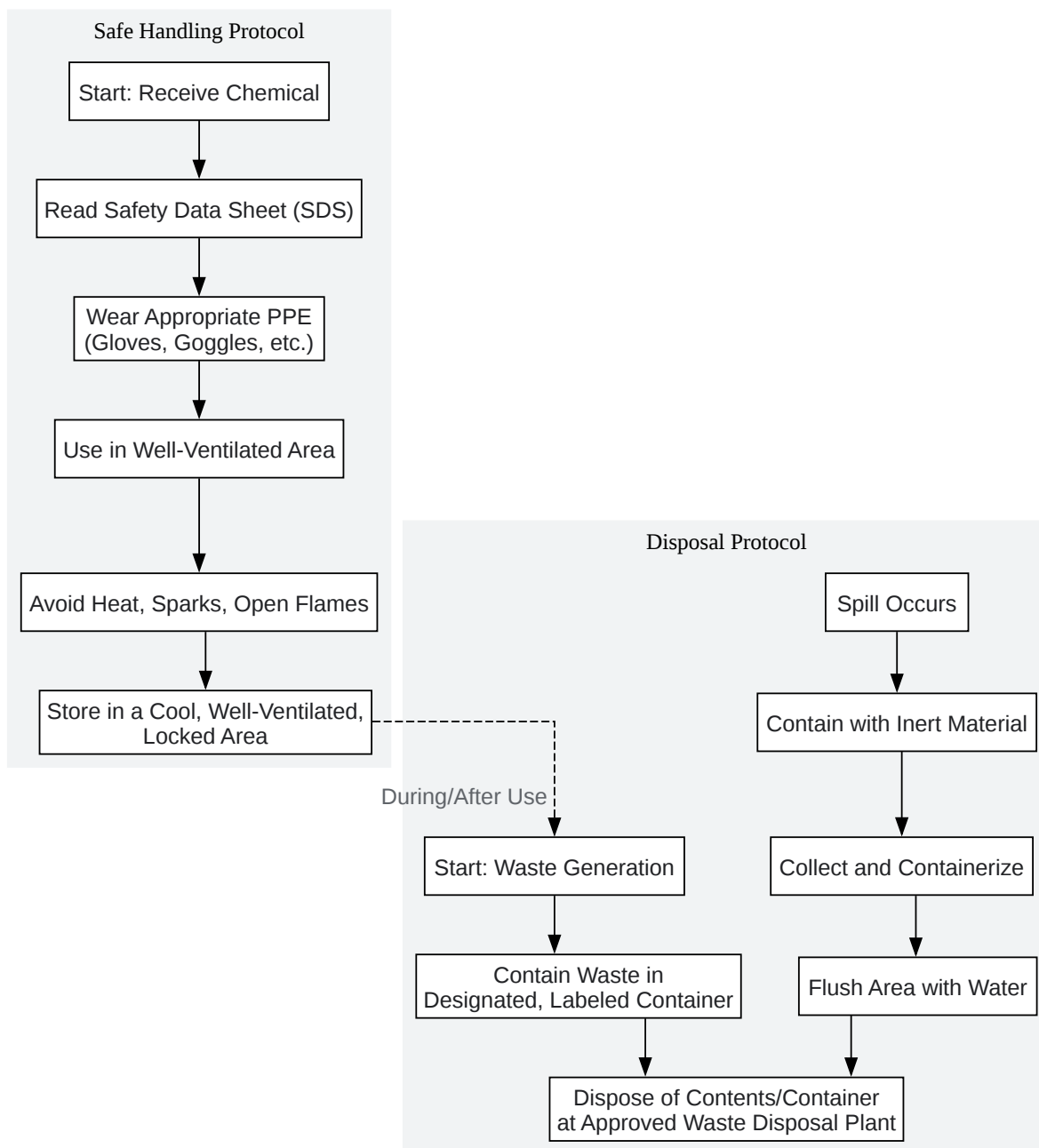
Spill and Disposal Procedures

In the event of a spill, immediately contain the material with inert substances like sand or earth. Transfer the spilled material into suitable containers for recovery or disposal. Subsequently, flush the affected area with plenty of water.[2]

Disposal of MICROPOSIT™ REMOVER 1165 must be conducted at an approved waste disposal plant.[1] Always consult local, state, and federal regulations to ensure full compliance.

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the procedural flow for the safe handling and disposal of MICROPOSIT™ REMOVER 1165.



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Safe Handling and Disposal Workflow for MICROPOSIT™ REMOVER 1165

Section 2: VORAMER™ MR 1165R Isocyanate

VORAMER™ MR 1165R Isocyanate is used in adhesives and coatings. It is classified as a substance that causes skin and eye irritation, may cause an allergic skin reaction, and may cause allergy or asthma symptoms or breathing difficulties if inhaled. Prolonged or repeated inhalation may cause damage to the respiratory tract.[\[3\]](#)

Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when working with VORAMER™ MR 1165R Isocyanate.

Precautionary Statement	Description
Prevention	Do not breathe dust, fume, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Contaminated work clothing must not be allowed out of the workplace. Wear protective gloves. In case of inadequate ventilation, wear respiratory protection. [3]
Response	If on skin: Wash with plenty of soap and water. If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell. If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If skin irritation, rash, or eye irritation persists, get medical advice/attention. [3]
Handling	Avoid breathing vapor. Avoid contact with eyes, skin, and clothing. Avoid prolonged or repeated contact with skin. Use with adequate ventilation. Wash thoroughly after handling. Keep container tightly closed. [3]

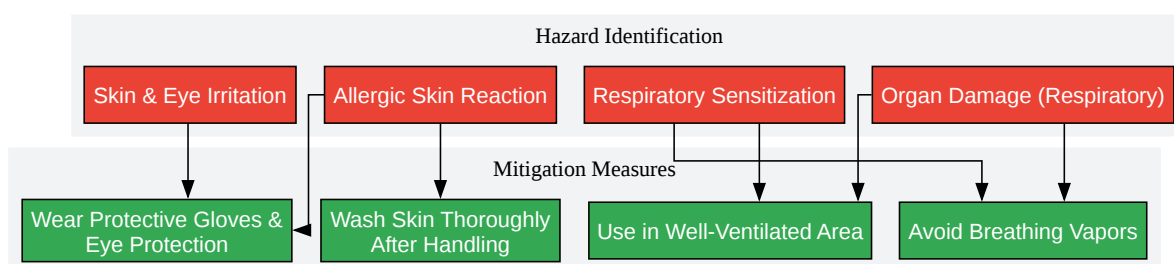
Spill and Disposal Procedures

For spills, contact your supplier for clean-up assistance. If ammonia is used for clean-up, ensure good ventilation to prevent vapor exposure. For additional information on disposal, refer to Section 13 of the Safety Data Sheet.[3]

Disposal of VORAMER™ MR 1165R Isocyanate and its container must be done in accordance with local, state, and federal regulations.

Logical Relationship for Hazard Mitigation

The following diagram illustrates the logical relationships for mitigating the hazards associated with VORAMER™ MR 1165R Isocyanate.



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Hazard Mitigation for VORAMER™ MR 1165R Isocyanate

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- To cite this document: BenchChem. [Navigating the Disposal of Industrial Compounds: A Guide to BO-1165]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667344#bo-1165-proper-disposal-procedures>]

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